

Application Notes and Protocols for 3,4-Dichlorophenylalanine in Organic Synthesis

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Compound of Interest

Compound Name: 2-Amino-3-(3,4-dichlorophenyl)propanoic acid

CAS No.: 5472-67-3

Cat. No.: B556690

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of 3,4-Dichlorophenylalanine as a versatile building block in organic synthesis, with a particular focus on its incorporation into peptides and other biologically active molecules. The unique electronic properties conferred by the dichloro-substitution on the phenyl ring make it a valuable tool for modulating the pharmacological properties of lead compounds.

Introduction to 3,4-Dichlorophenylalanine

3,4-Dichlorophenylalanine is a non-canonical amino acid that has garnered significant interest in medicinal chemistry and drug discovery. Its structural similarity to native phenylalanine allows for its incorporation into peptides and other molecules that can interact with biological targets, while the presence of two chlorine atoms on the aromatic ring significantly alters its electronic and steric properties. This modification can lead to enhanced binding affinity, improved metabolic stability, and altered receptor selectivity of the parent molecule. It is

commonly used in the synthesis of pharmaceuticals, particularly for conditions related to neurological disorders and cancer.^[1]

Applications in Peptide Synthesis

The primary application of 3,4-Dichlorophenylalanine is as a building block in solid-phase peptide synthesis (SPPS). Its incorporation can influence the conformation and biological activity of the resulting peptide. A key area of application is in the development of receptor antagonists, such as those for the cholecystokinin (CCK) receptors, which are implicated in various physiological processes in the gastrointestinal and central nervous systems.

Synthesis of Cholecystokinin (CCK) Receptor Antagonists

While direct synthesis of a CCK antagonist using 3,4-Dichlorophenylalanine is not extensively detailed in readily available literature, the structure-activity relationship (SAR) studies of related dipeptoid CCK-B receptor antagonists provide a strong rationale for its use. In these studies, variations in the substitution pattern of the phenyl ring of a phenylalanine analogue were shown to be critical for receptor affinity and selectivity. Specifically, electron-withdrawing groups on the phenyl ring were found to be favorable for high affinity.^[1]

The following table, adapted from SAR studies of similar dipeptoid CCK-B antagonists, illustrates how modifications to the phenyl ring can impact biological activity. This provides a predictive framework for the potential efficacy of a 3,4-dichloro-substituted analogue.

Table 1: Structure-Activity Relationship of Phenylalanine Analogues in Dipeptoid CCK-B Antagonists

Phenyl Ring Substitution	CCK-B Receptor Affinity (IC50, nM)	Selectivity (CCK-A/CCK-B)
Unsubstituted	15.0	100
4-Fluoro	0.08	940
4-Chloro	0.25	800
4-Bromo	0.30	750
4-Iodo	0.50	600
4-Methyl	2.0	200
4-Nitro	0.15	900
3,4-Dichloro (Predicted)	< 1.0	High

Data is illustrative and based on trends observed in related compounds.^[1] The predicted high affinity for a 3,4-dichloro analogue is based on the favorable impact of electron-withdrawing substituents.

Experimental Protocols

General Protocol for Solid-Phase Peptide Synthesis (SPPS) of a Peptide Containing 3,4-Dichlorophenylalanine

This protocol outlines the manual synthesis of a generic tripeptide (e.g., Ala-Phe(3,4-Cl₂)-Gly) on a Rink Amide resin using Fmoc/tBu strategy.

Materials:

- Rink Amide MBHA resin
- Fmoc-Gly-OH
- Fmoc-L-3,4-Dichlorophenylalanine

- Fmoc-Ala-OH
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Piperidine
- N,N'-Diisopropylcarbodiimide (DIC)
- Hydroxybenzotriazole (HOBt)
- Trifluoroacetic acid (TFA)
- Triisopropylsilane (TIS)
- Dithiothreitol (DDT)
- Diethyl ether

Procedure:

- Resin Swelling: Swell the Rink Amide resin in DMF for 1 hour in a reaction vessel.
- Fmoc Deprotection:
 - Treat the resin with 20% piperidine in DMF (v/v) for 5 minutes.
 - Drain and repeat the treatment for 20 minutes.
 - Wash the resin thoroughly with DMF and DCM.
- First Amino Acid Coupling (Glycine):
 - Dissolve Fmoc-Gly-OH (3 eq.), HOBt (3 eq.), and DIC (3 eq.) in DMF.
 - Add the activated amino acid solution to the resin and shake for 2 hours.
 - Wash the resin with DMF and DCM.

- Second Amino Acid Coupling (3,4-Dichlorophenylalanine):
 - Repeat the Fmoc deprotection step as described above.
 - Dissolve Fmoc-L-3,4-Dichlorophenylalanine (3 eq.), HOBt (3 eq.), and DIC (3 eq.) in DMF.
 - Add the activated amino acid solution to the resin and shake for 2 hours.
 - Wash the resin with DMF and DCM.
- Third Amino Acid Coupling (Alanine):
 - Repeat the Fmoc deprotection step.
 - Dissolve Fmoc-Ala-OH (3 eq.), HOBt (3 eq.), and DIC (3 eq.) in DMF.
 - Add the activated amino acid solution to the resin and shake for 2 hours.
 - Wash the resin with DMF and DCM.
- Final Fmoc Deprotection: Repeat the Fmoc deprotection step to expose the N-terminal amine of Alanine.
- Cleavage and Deprotection:
 - Treat the resin with a cleavage cocktail of TFA/TIS/H₂O/DDT (92.5:2.5:2.5:2.5) for 2-3 hours.
 - Filter the resin and collect the filtrate.
 - Precipitate the crude peptide by adding the filtrate to cold diethyl ether.
 - Centrifuge to pellet the peptide, decant the ether, and wash the pellet with cold ether.
 - Dry the crude peptide under vacuum.
- Purification: Purify the crude peptide by reverse-phase high-performance liquid chromatography (RP-HPLC).

Table 2: Expected Yield and Purity of a Tripeptide Containing 3,4-Dichlorophenylalanine

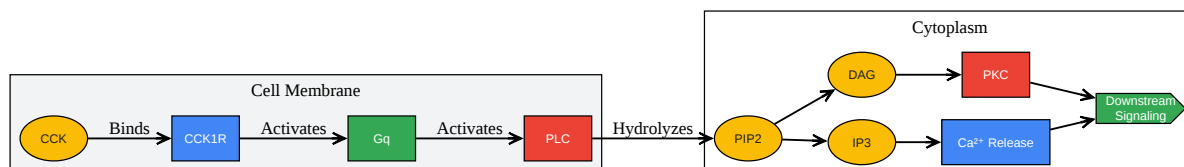
Peptide Sequence	Crude Yield (%)	Purity after HPLC (%)
Ala-Phe(3,4-Cl ₂)-Gly	70-80	>95

Yields and purity are estimates based on standard SPPS protocols.

Visualization of Relevant Biological Pathways and Workflows

Cholecystokinin Receptor Signaling Pathway

Derivatives of 3,4-Dichlorophenylalanine, particularly in the context of CCK antagonists, are designed to modulate the signaling pathways initiated by cholecystokinin binding to its receptors (CCK1R and CCK2R). These are G-protein coupled receptors that activate multiple downstream signaling cascades.

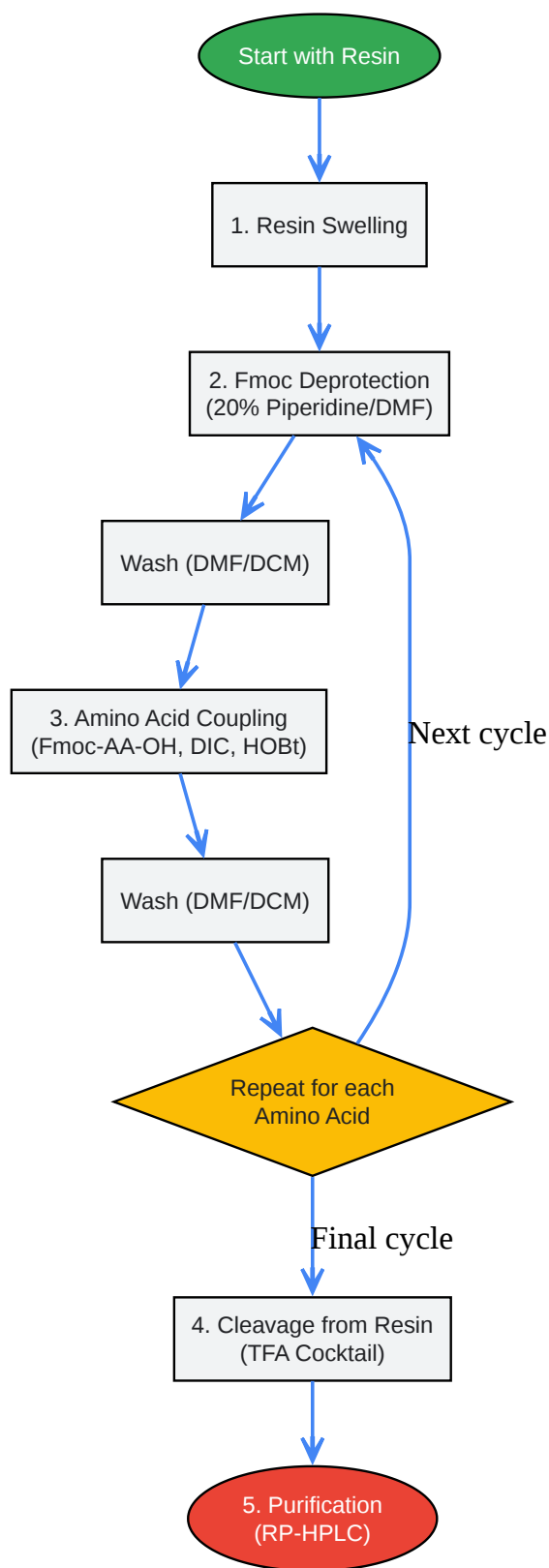


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Caption: Simplified Cholecystokinin (CCK) signaling pathway via the CCK1 receptor.

Experimental Workflow for Solid-Phase Peptide Synthesis

The following diagram illustrates the cyclical nature of solid-phase peptide synthesis, a common method for incorporating 3,4-Dichlorophenylalanine into a peptide chain.



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Caption: General workflow for Fmoc-based Solid-Phase Peptide Synthesis (SPPS).

Application in Non-Peptidic Organic Synthesis

While less common than its use in peptide synthesis, 3,4-Dichlorophenylalanine can also serve as a chiral precursor for the synthesis of other complex organic molecules, such as alkaloids and heterocyclic compounds. The amino acid backbone provides a stereochemically defined starting point for the construction of more elaborate molecular architectures. The dichlorophenyl moiety can be retained as a key pharmacophore or further functionalized.

Potential Use in Alkaloid Synthesis

Phenylalanine and its derivatives are known precursors in the biosynthesis of various alkaloids. For instance, tyrosine, a hydroxylated analog of phenylalanine, is a key building block for isoquinoline alkaloids. It is conceivable that 3,4-Dichlorophenylalanine could be utilized in synthetic routes to novel, halogenated alkaloid analogs with potentially unique biological activities.



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Caption: Conceptual pathway for the synthesis of alkaloid analogues from 3,4-Dichlorophenylalanine.

Disclaimer: The experimental protocols and data provided are intended for informational purposes and should be adapted and optimized by qualified researchers based on specific experimental requirements. Always consult relevant safety data sheets (SDS) before handling any chemicals.

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References

- 1. Cholecystokinin B antagonists. Synthesis and quantitative structure-activity relationships of a series of C-terminal analogues of CI-988 - PubMed [pubmed.ncbi.nlm.nih.gov]
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